

Application Note: High-Yield Synthesis of 3-Acetamido-4-morpholinobenzoic Acid

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Compound of Interest

Compound Name: 3-Acetylamino-4-morpholin-4-yl-benzoic acid

CAS No.: 797809-20-2

Cat. No.: B1270636

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Introduction & Mechanistic Rationale

3-Acetamido-4-morpholinobenzoic acid (CAS: 797809-20-2) is a highly valued building block in medicinal chemistry, frequently utilized in the development of kinase inhibitors, advanced contrast agents, and oxazolidinone-class antibacterials[1]. The incorporation of both a morpholine ring and an acetamido group on a benzoic acid scaffold provides unique physicochemical properties, including enhanced aqueous solubility and highly specific hydrogen-bonding geometries.

This application note details a robust, three-step linear synthesis originating from commercially available 4-fluoro-3-nitrobenzoic acid. As a Senior Application Scientist, I have structured this protocol to be a self-validating system, ensuring that researchers can visually and analytically confirm the success of each transformation before proceeding.

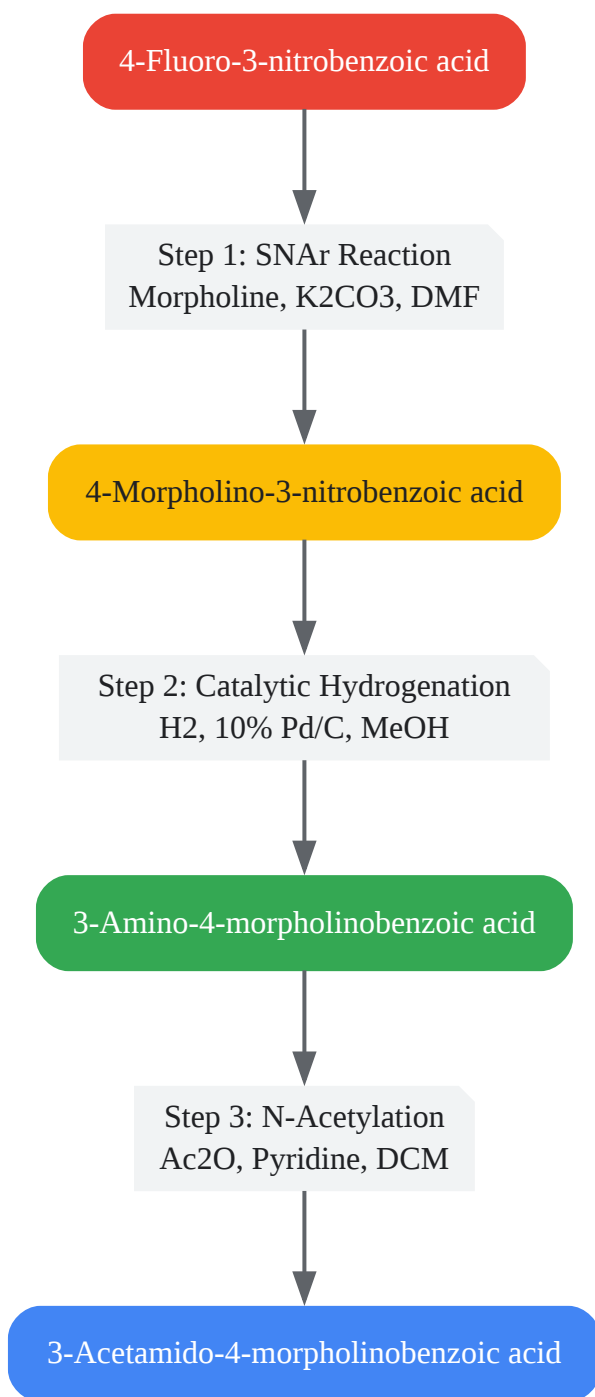
The Causal Logic Behind the Chemistry

- Nucleophilic Aromatic Substitution (S_NAr): The strong electron-withdrawing nature of the nitro group activates the ortho-fluorine position for nucleophilic attack by morpholine[2]. N,N-

Dimethylformamide (DMF) is selected as the solvent because its high dielectric constant stabilizes the polar Meisenheimer complex intermediate, significantly accelerating the reaction rate compared to less polar alternatives.

- **Catalytic Hydrogenation:** The nitro group is reduced to an amine using 10% Palladium on Carbon (Pd/C) under a hydrogen atmosphere. Catalytic hydrogenation is explicitly chosen over dissolving metal reductions (e.g., Fe/HCl) to prevent metal ion coordination with the morpholine nitrogen, ensuring a high-purity intermediate without the need for complex extraction protocols.
- **N-Acetylation:** The resulting aniline is acetylated using acetic anhydride. Pyridine is employed as both an acid scavenger (neutralizing the acetic acid byproduct) and a nucleophilic catalyst. It forms a highly reactive N-acetylpyridinium intermediate that overcomes the steric hindrance imposed by the adjacent bulky morpholine ring, ensuring rapid and complete acetylation.

Synthetic Workflow



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Figure 1: Three-step synthetic workflow for 3-acetamido-4-morpholinobenzoic acid.

Quantitative Data Summaries

Table 1: Reagents and Stoichiometry

Reagent	MW (g/mol)	Equivalents	Amount	Role
4-Fluoro-3-nitrobenzoic acid	185.11	1.0	10.0 g	Starting Material
Morpholine	87.12	2.5	11.8 mL	Nucleophile
Potassium Carbonate (K ₂ CO ₃)	138.21	2.0	14.9 g	Base
10% Pd/C (50% wet)	-	0.05 (wt%)	0.5 g	Catalyst
Acetic Anhydride (Ac ₂ O)	102.09	1.2	6.1 mL	Acetylating Agent
Pyridine	79.10	2.0	8.7 mL	Catalyst / Base

Table 2: Physicochemical & Analytical Validation Data

Compound	Appearance	Expected Yield	LC-MS (m/z)	Key 1 H-NMR Indicator (DMSO- d ₆)
Intermediate 1	Bright yellow solid	85–92%	251 [M-H] –	~3.0 ppm (m, 4H, morpholine CH ₂)
Intermediate 2	Pale tan solid	90–95%	223 [M+H] +	~5.0 ppm (br s, 2H, - NH ₂)
Target Product	White/off-white solid	80–88%	265 [M+H] +	~2.1 ppm (s, 3H, - COCH ₃)

Step-by-Step Experimental Protocols

Step 1: Synthesis of 4-Morpholino-3-nitrobenzoic acid (CAS: 26577-59-3)[4]

- **Preparation:** In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve 4-fluoro-3-nitrobenzoic acid (10.0 g, 54.0 mmol) in anhydrous DMF (50 mL).
- **Reagent Addition:** Add anhydrous K₂CO₃ (14.9 g, 108.0 mmol) followed by morpholine (11.8 mL, 135.0 mmol). **Expert Insight:** An excess of morpholine is used to drive the equilibrium forward and prevent unreacted starting material from complicating the downstream reduction step.
- **Reaction:** Heat the mixture to 80 °C and stir for 4–6 hours under a nitrogen atmosphere.
- **Workup:** Cool the reaction to room temperature and pour it into 300 mL of ice-cold distilled water. Slowly acidify the mixture using 2M HCl until the pH reaches 3.0–4.0. **Expert Insight:** The pK_a of the benzoic acid moiety is ~4.0. Acidifying below pH 3 risks protonating the morpholine nitrogen, which increases water solubility and drastically reduces your yield. pH 3.5 is the isoelectric sweet spot.
- **Isolation:** Filter the resulting bright yellow precipitate, wash with cold water (2 x 50 mL), and dry in a vacuum oven at 50 °C overnight.

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Self-Validation Checkpoint: The reaction is complete when the solution transitions from a pale yellow liquid to a deep orange suspension. LC-MS must show the complete disappearance of the m/z 184 [M-H] – peak.

Step 2: Synthesis of 3-Amino-4-morpholinobenzoic acid

- **Preparation:** Dissolve 4-morpholino-3-nitrobenzoic acid (10.0 g, 39.6 mmol) in HPLC-grade Methanol (150 mL) in a hydrogenation flask.
- **Catalyst Addition:** Carefully add 10% Pd/C (0.5 g). **Safety Note:** Pd/C is highly pyrophoric when dry; always add it to the solvent under an inert atmosphere (Argon/Nitrogen) before introducing hydrogen.

- Reaction: Evacuate the flask and backfill with Hydrogen gas (H₂) three times. Stir vigorously under an H₂balloon (1 atm) at room temperature for 12 hours.
- Workup: Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with additional Methanol (50 mL).
- Isolation: Concentrate the filtrate under reduced pressure to afford the product as a pale tan solid.



Self-Validation Checkpoint: This step is visually self-validating. The bright yellow color of the nitro compound will entirely dissipate into a colorless or pale-tan solution as the aniline forms. If a yellow hue persists, reduction is incomplete; ensure fresh catalyst and adequate H₂ pressure.

Step 3: Synthesis of 3-Acetamido-4-morpholinobenzoic acid (CAS: 797809-20-2)

- Preparation: Suspend 3-amino-4-morpholinobenzoic acid (8.0 g, 36.0 mmol) in anhydrous Dichloromethane (DCM) (80 mL). Expert Insight: DCM is chosen because it dissolves the starting aniline and acetic anhydride while preventing the hydrolysis of the anhydride, which would occur in protic solvents.
- Reagent Addition: Add Pyridine (8.7 mL, 72.0 mmol) and cool the flask to 0 °C in an ice bath. Slowly add Acetic Anhydride (6.1 mL, 43.2 mmol) dropwise over 10 minutes.
- Reaction: Remove the ice bath and allow the reaction to stir at room temperature for 2–4 hours.
- Workup: Quench the reaction by adding 50 mL of water. Separate the organic layer and wash the aqueous layer with DCM (2 x 30 mL). Combine the organic layers, wash with brine (50 mL), and dry over anhydrous Na₂SO₄.

- Isolation: Concentrate the solvent under reduced pressure. Recrystallize the crude residue from Ethanol/Water to yield the pure target compound as a white solid.

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Self-Validation Checkpoint: Successful acetylation is confirmed by the loss of the primary amine signal in ¹H-NMR (typically a broad singlet around 5.0 ppm in DMSO- d₆) and the appearance of a sharp acetyl methyl singlet near 2.1 ppm.

References

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Sources

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